

A Comprehensive Technical Guide to the Safety of 4-Benzyloxyanisole

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Compound of Interest

Compound Name: 4-Benzyloxyanisole

Cat. No.: B189286

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety information for **4-Benzyloxyanisole** (CAS No. 6630-18-8), a chemical intermediate used in the synthesis of pharmaceuticals, fragrances, and functional materials.^[1] The following sections detail its physical and chemical properties, hazard classifications, and safe handling procedures to ensure its proper use in a laboratory and research setting.

Quantitative Safety and Property Data

The following tables summarize the key quantitative data for **4-Benzyloxyanisole**, compiled from various safety data sheets and chemical property databases.

Table 1: Physical and Chemical Properties

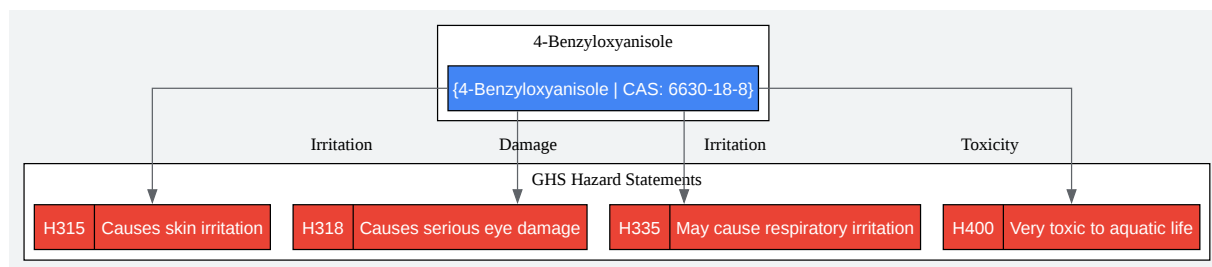
Property	Value
Molecular Formula	C ₁₄ H ₁₄ O ₂
Molecular Weight	214.26 g/mol [1][2][3][4]
Appearance	Colorless liquid or crystal[1]
Melting Point	71 °C[1][5][6][7]
Boiling Point	334.3 ± 17.0 °C at 760 mmHg[1][5][6]
Density	1.081 ± 0.06 g/cm ³ [1][5][6]
Flash Point	134.9 ± 20.5 °C[1][5]
Vapor Pressure	0.000251 mmHg at 25°C[5]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., ethanol, ether)[1]
Refractive Index	1.56[5][7]
logP	3.27420[5]

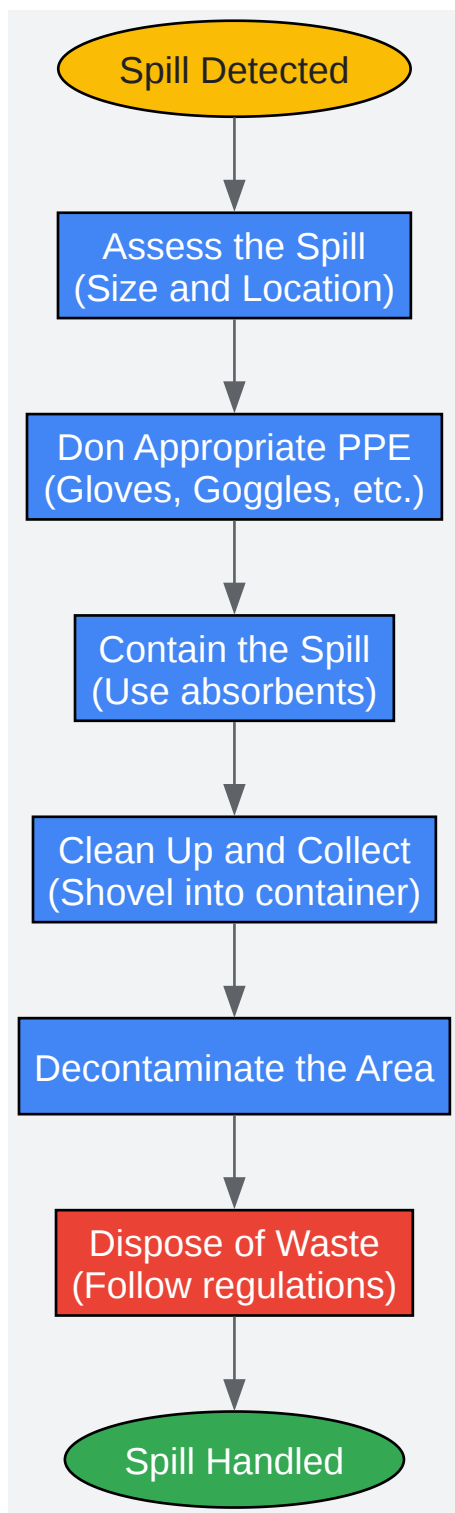
Table 2: Toxicological and Hazard Data

Hazard Classification	GHS Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation[2][6]
Serious Eye Damage/Irritation	H318	Causes serious eye damage[2][6]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[2][6]
Hazardous to the Aquatic Environment (Acute)	H400	Very toxic to aquatic life[2][6]

Hazard Identification and GHS Classification

4-Benzyloxyanisole is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are related to skin, eye, and respiratory irritation, as well as acute toxicity to aquatic life. The signal word for this chemical is "Danger".^[6]





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